

An In-depth Technical Guide to the Gamma Emission Energies of Bromine-82

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Compound of Interest

Compound Name: **Bromine-82**

Cat. No.: **B1211341**

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This technical guide provides a comprehensive overview of the gamma emission energies of **Bromine-82** (^{82}Br), tailored for researchers, scientists, and drug development professionals. It includes detailed quantitative data, experimental protocols for gamma spectroscopy, and visualizations of the decay scheme and experimental workflow.

Core Data: Gamma Emission Energies of Bromine-82

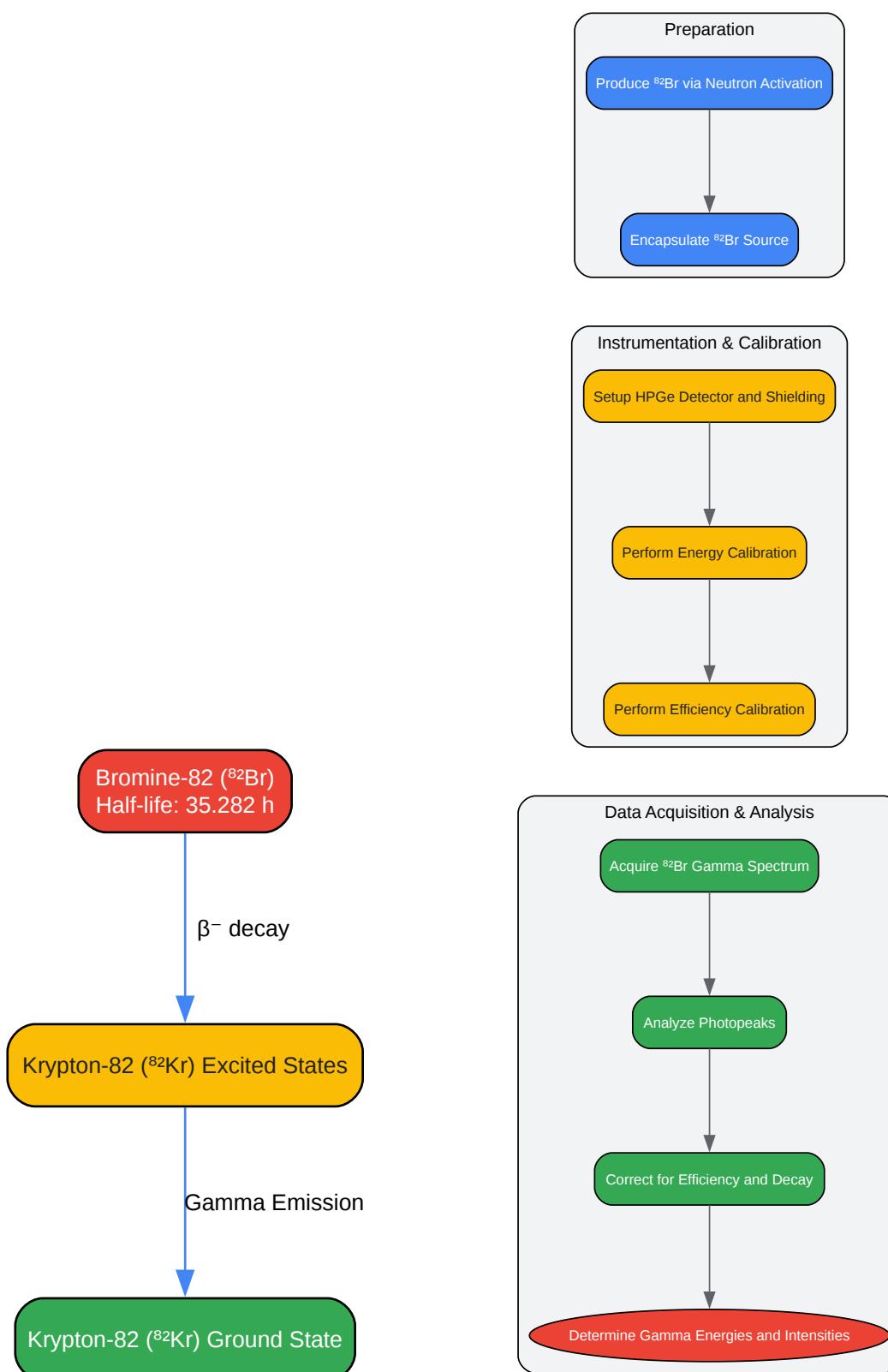
Bromine-82 is a radioisotope of bromine with a half-life of approximately 35.282 hours.[1][2] It decays via beta-minus (β^-) emission to stable Krypton-82 (^{82}Kr). This decay process populates various excited states of the ^{82}Kr nucleus, which then de-excite by emitting gamma rays at characteristic energies. The principal gamma emissions are summarized in the table below.

Gamma Ray Energy (keV)	Intensity (%)	Decay Mode
554.35	71.06	β^-
619.11	43.53	β^-
698.37	0.03	β^-
776.52	83.4	β^-
1474.88	0.02	β^-

Data compiled from the Evaluated Nuclear Structure Data File (ENSDF) as of March 2011.[\[3\]](#)

Decay Scheme of Bromine-82

The decay of ^{82}Br to ^{82}Kr involves the emission of a beta particle, leading to an excited state of the daughter nucleus. These excited states are unstable and rapidly transition to lower energy states, ultimately reaching the ground state of ^{82}Kr , through the emission of one or more gamma photons. The signaling pathway below illustrates this nuclear decay process.

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References

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- 2. Isotopes of bromine - Wikipedia [en.wikipedia.org]
- 3. wwwndc.jaea.go.jp [wwwndc.jaea.go.jp]
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